

Application Notes and Protocols: Guanidinium Octylphosphonate as a Flame Retardant

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Compound of Interest

Compound Name: *Einecs 281-324-1*

Cat. No.: *B12669634*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data for guanidinium octylphosphonate as a flame retardant is not readily available in the public domain. The following application notes and protocols are based on the established principles of phosphorus-nitrogen flame retardancy and data from analogous compounds, such as guanidinium salts and other organophosphonates. The provided protocols are standardized methods for evaluating flame retardant efficacy.

Introduction

Guanidinium octylphosphonate is a halogen-free flame retardant that combines the flame-inhibiting properties of phosphorus and nitrogen in a single molecule. The presence of the guanidinium cation and the octylphosphonate anion suggests a mechanism of action that involves both condensed-phase and gas-phase activity to suppress fire. This synergistic effect is characteristic of intumescent flame retardants, which form a protective char layer upon heating, insulating the underlying material and reducing the release of flammable volatiles.^{[1][2][3][4][5]}

Key Features:

- **Halogen-Free:** Environmentally friendly alternative to halogenated flame retardants.
- **Synergistic P-N System:** Combines the char-forming and gas-phase inhibition mechanisms of phosphorus and nitrogen.^{[1][3][5]}

- **Intumescent Action:** Expected to form a protective carbonaceous char layer.[1][4]
- **Versatile Applications:** Potentially suitable for various polymers, including polyolefins, polyamides, and epoxy resins.

Proposed Mechanism of Action

The flame retardant action of guanidinium octylphosphonate is believed to proceed through a combination of condensed-phase and gas-phase mechanisms upon thermal decomposition.

Condensed-Phase Action:

- **Decomposition:** Upon heating, guanidinium octylphosphonate decomposes to release phosphoric acid and nitrogen-containing compounds.
- **Catalytic Dehydration:** The phosphoric acid acts as a catalyst for the dehydration of the polymer matrix, promoting the formation of a carbonaceous char layer.
- **Char Formation:** The nitrogenous compounds contribute to the formation of a stable, insulating char structure. This char layer acts as a physical barrier, limiting the heat transfer to the underlying polymer and reducing the release of flammable gases.[1][4]

Gas-Phase Action:

- **Release of Non-flammable Gases:** The decomposition of the guanidinium moiety releases non-flammable gases such as ammonia (NH_3) and nitrogen (N_2).
- **Dilution Effect:** These gases dilute the flammable volatiles in the gas phase, reducing their concentration below the lower flammability limit.
- **Radical Quenching:** Phosphorus-containing radicals (e.g., $\text{PO}\cdot$) can be released into the gas phase, where they act as scavengers for high-energy $\text{H}\cdot$ and $\text{OH}\cdot$ radicals, interrupting the exothermic combustion reactions in the flame.[2][5]

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